

# Essential Safety and Operational Guide for Handling Ethyl 2-(2-bromophenyl)acetate

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## Compound of Interest

Compound Name: Ethyl 2-(2-bromophenyl)acetate

Cat. No.: B1304089

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 2-(2-bromophenyl)acetate**. Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
Ethyl 2-(2-bromophenyl)acetate	2178-24-7	C <sub>10</sub> H <sub>11</sub> BrO <sub>2</sub>	243.10 g/mol

Hazard Summary:

According to safety data sheets, **Ethyl 2-(2-bromophenyl)acetate** is considered a hazardous substance. It is classified as causing severe skin burns and eye damage, and it may cause respiratory irritation.<sup>[1]</sup> The signal word for this chemical is "Danger".<sup>[1]</sup>

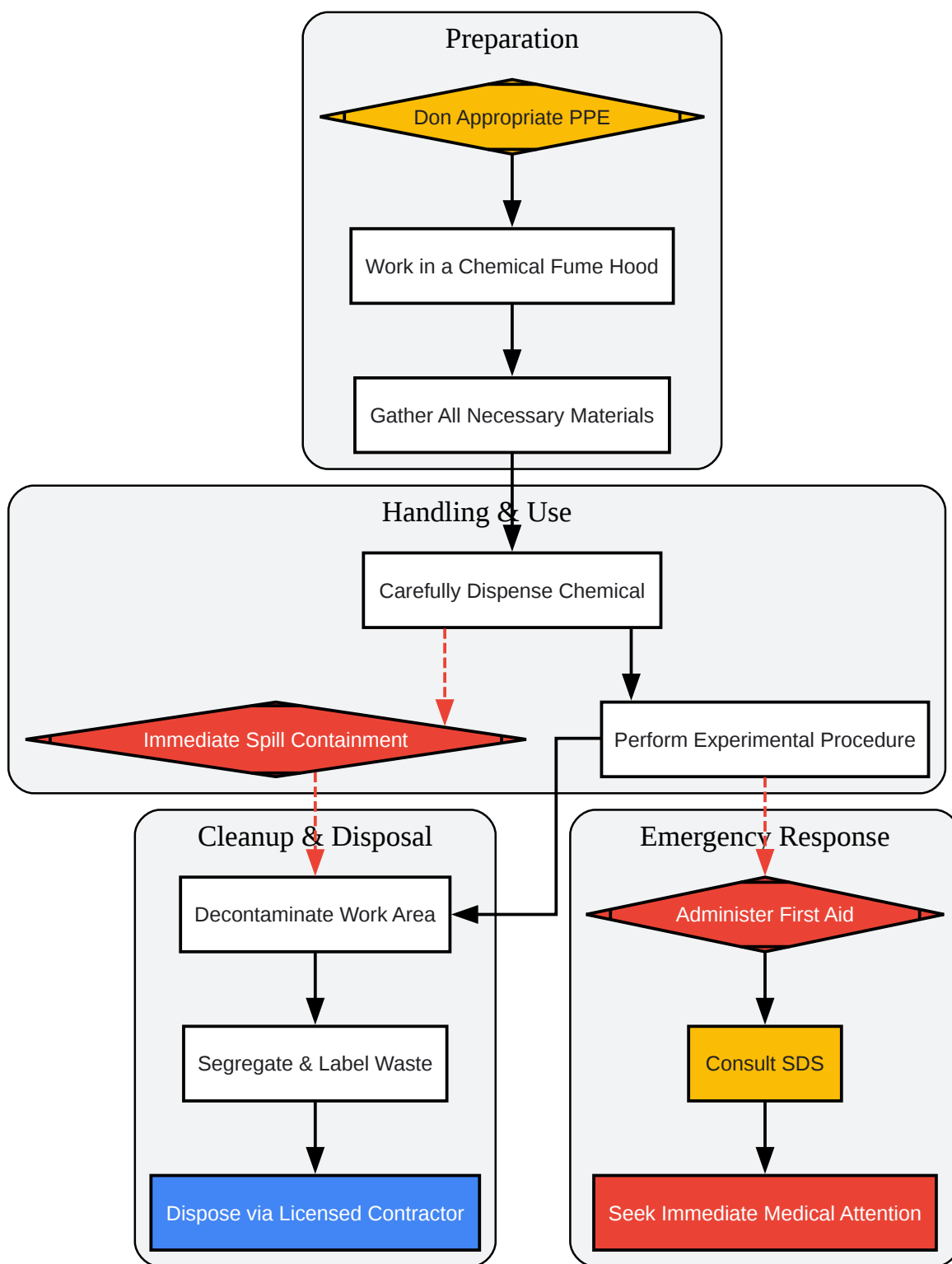
## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Ethyl 2-(2-bromophenyl)acetate**. The following table summarizes the required equipment.

Body Part	Required PPE
Eyes/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2] A face shield may be required for splash hazards.
Skin/Body	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2] An impermeable lab coat or apron is necessary. Full-length pants and closed-toe shoes are required at all times.
Hands	Handle with impermeable gloves.[3] Butyl or neoprene gloves are recommended. Nitrile gloves are not generally recommended due to poor compatibility.[4] Always inspect gloves before use and remove them with care to avoid skin contamination.
Respiratory	Use only under a chemical fume hood.[1][2] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., acid gases filter) should be used.[2]

## Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **Ethyl 2-(2-bromophenyl)acetate** from preparation to disposal.



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Caption: Workflow for the safe handling of **Ethyl 2-(2-bromophenyl)acetate**.

## Experimental Protocols:

### 1. Pre-Handling:

- Ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#)
- Work exclusively within a properly functioning and certified chemical fume hood.[\[1\]](#)[\[2\]](#)
- Don all required PPE as specified in the table above.
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)

### 2. Handling:

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe mists, vapors, or spray.[\[1\]](#)[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[5\]](#)
- Take precautionary measures against static discharge.[\[3\]](#)

### 3. In Case of a Spill:

- Evacuate personnel to a safe area.[\[5\]](#)
- Ensure adequate ventilation.[\[5\]](#)
- Absorb the spill with an inert, dry material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[\[3\]](#)[\[5\]](#)
- Do not let the product enter drains.[\[5\]](#)

## First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][5] Remove contact lenses if present and easy to do.[2] Immediate medical attention is required. [1][2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[1][5] Remove all contaminated clothing and shoes immediately. [2] Seek immediate medical attention.[1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][2] If not breathing, give artificial respiration.[1][5] Do not use mouth-to-mouth resuscitation.[2][6] Immediate medical attention is required.[1][2]
Ingestion	Rinse mouth with water.[5][6] Do NOT induce vomiting.[1][2][6] Never give anything by mouth to an unconscious person.[5] Call a physician or poison control center immediately.[2]

## Disposal Plan

- **Unused Product:** Dispose of surplus and non-recyclable solutions through a licensed disposal company.[5] The material should be burned in a chemical incinerator equipped with an afterburner and scrubber.[5]
- **Contaminated Packaging:** Dispose of as unused product in accordance with federal, state, and local environmental control regulations.[5]
- **Spill Residue:** Place absorbed material into a suitable, closed container for disposal.[5]

Always consult the Safety Data Sheet (SDS) and local regulations for the most current and detailed information before handling any chemical.

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## References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 5. capotchem.cn [capotchem.cn]
- 6. echemi.com [echemi.com]
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